

A Comparative Toxicological Assessment of Dicyclohexylmethane and Related Cycloalkanes

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Compound of Interest

Compound Name: Dicyclohexylmethane

Cat. No.: B1201802

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This guide provides a comparative overview of the toxicological profiles of **dicyclohexylmethane** and the related cycloalkanes, cyclohexane and methylcyclohexane. The information is compiled from a review of available safety data sheets and toxicological literature. A significant data gap exists for the specific toxicity of **dicyclohexylmethane**, with much of the available information pertaining to **dicyclohexylmethane-4,4'-diisocyanate (MDI)**, a compound with a different toxicological profile. Therefore, this comparison relies heavily on data for cyclohexane and methylcyclohexane to provide a representative understanding of the potential hazards associated with this class of cycloalkanes.

Data Presentation

The following tables summarize the available quantitative toxicity data for cyclohexane and methylcyclohexane. Due to a lack of publicly available data, a comprehensive quantitative comparison with **dicyclohexylmethane** is not possible at this time.

Table 1: Acute Toxicity Data

Chemical	Test	Species	Route	Value
Cyclohexane	LD50	Rat	Oral	>5,000 mg/kg bw
	LD50	Rabbit	Dermal	>2,000 mg/kg bw
LC50	Rat	Inhalation	>32,880 mg/m ³ (4h)	
Methylcyclohexane	LD50	Rat	Oral	>3,200 mg/kg bw
	LD50	Rabbit	Dermal	>86,700 mg/kg bw
	LC50	Rat	Inhalation	Not available
Dicyclohexylmethane	LD50	-	Oral	No data available
	LD50	-	Dermal	No data available
	LC50	-	Inhalation	No data available

Table 2: Skin and Eye Irritation Data

Chemical	Test	Species	Result
Cyclohexane	Skin Irritation	Rabbit	Irritating
	Eye Irritation	Rabbit	Mildly irritating
Methylcyclohexane	Skin Irritation	-	Irritating
	Eye Irritation	-	Irritating to eyes and mucous membranes[1]
Dicyclohexylmethane	Skin Irritation	-	No data available
	Eye Irritation	-	No data available

Table 3: Other Toxicological Endpoints

Chemical	Endpoint	Species	Result
Cyclohexane	Sensitization	Guinea pig	Not sensitizing
Subchronic Toxicity	Rat	NOAEL: 7000 ppm (inhalation)[2]	
Reproductive Toxicity	Rat	No evidence of reproductive toxicity[3]	
Mutagenicity	-	Not mutagenic	
Carcinogenicity	-	Not classified as a carcinogen	
Methylcyclohexane	Sensitization	-	No data available
Subchronic Toxicity	Rat	NOAEL: <100 mg/kg/day (subcutaneous)[1]	
Reproductive Toxicity	Rat	Little influence on the reproductive system[1]	
Mutagenicity	-	Tests on bacterial or mammalian cell cultures did not show mutagenic effects.[4]	
Carcinogenicity	-	Not available[4]	
Dicyclohexylmethane	Sensitization	-	No data available
Subchronic Toxicity	-	No data available	
Reproductive Toxicity	-	No data available	
Mutagenicity	-	No data available	
Carcinogenicity	-	No data available	

Experimental Protocols

The toxicity data presented in this guide are generally derived from studies following standardized guidelines from the Organisation for Economic Co-operation and Development (OECD). Below are detailed summaries of the methodologies for key acute toxicity and repeated dose studies.

Acute Toxicity Testing

OECD 401: Acute Oral Toxicity^[2]

- Principle: This test determines the median lethal dose (LD50) of a substance after a single oral administration.
- Procedure:
 - Healthy, young adult rodents (usually rats) are fasted prior to dosing.
 - The test substance is administered by gavage in graduated doses to several groups of animals, with one dose level per group.
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
 - A necropsy is performed on all animals at the end of the observation period.
- Data Analysis: The LD50 is calculated using a statistical method.

OECD 402: Acute Dermal Toxicity^{[5][6][7]}

- Principle: This test determines the LD50 of a substance after a single dermal application.
- Procedure:
 - The fur is removed from the dorsal area of the trunk of the test animals (usually rats or rabbits).
 - The test substance is applied to a small area of skin (approximately 10% of the body surface area) and held in contact with an occlusive dressing for 24 hours.

- Animals are observed for mortality and signs of toxicity for at least 14 days.
- Data Analysis: The dermal LD50 is determined.

OECD 403: Acute Inhalation Toxicity

- Principle: This test determines the median lethal concentration (LC50) of a substance after a single inhalation exposure.
- Procedure:
 - Animals (usually rats) are exposed to the test substance as a gas, vapor, or aerosol in a whole-body or nose-only inhalation chamber for a defined period (typically 4 hours).
 - Multiple concentration groups are used.
 - Animals are observed for mortality and toxic effects during and after exposure for at least 14 days.
- Data Analysis: The LC50 is calculated.

Skin and Eye Irritation Testing

OECD 404: Acute Dermal Irritation/Corrosion

- Principle: This test assesses the potential of a substance to cause skin irritation or corrosion.
- Procedure:
 - A small amount of the test substance is applied to a patch of shaved skin on a single animal (usually a rabbit).
 - The patch is removed after a set time (up to 4 hours), and the skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals (1, 24, 48, and 72 hours).
- Data Analysis: The severity of the skin reactions is scored to determine the irritation potential.

OECD 405: Acute Eye Irritation/Corrosion

- Principle: This test evaluates the potential of a substance to cause eye irritation or damage.
- Procedure:
 - A small amount of the test substance is instilled into the conjunctival sac of one eye of an animal (usually a rabbit). The other eye serves as a control.
 - The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- Data Analysis: The observed effects are scored to classify the substance's irritation potential.

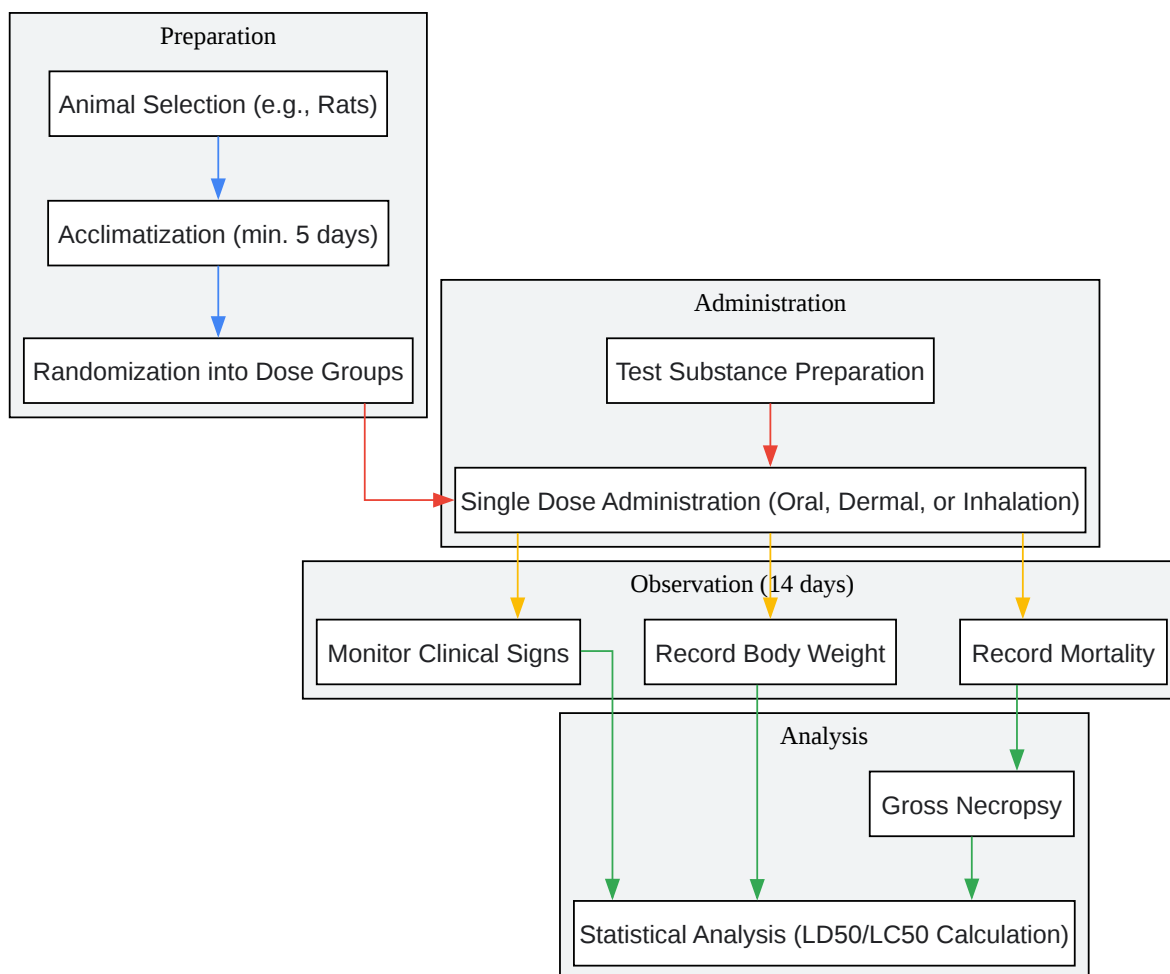
Repeated Dose and Reproductive Toxicity Screening

OECD 422: Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity Screening Test[8][9][10][11]

- Principle: This screening test provides information on the potential health hazards from repeated exposure to a substance, including effects on reproduction and development.
- Procedure:
 - The test substance is administered orally to groups of male and female rats for a period before mating, during mating, and for females, throughout gestation and lactation.
 - Observations include clinical signs, body weight, food consumption, mating performance, fertility, and parturition.
 - Pups are examined for viability, growth, and any abnormalities.
 - At the end of the study, a full necropsy and histopathological examination of the parent animals are performed.
- Data Analysis: The no-observed-adverse-effect level (NOAEL) for systemic toxicity and reproductive/developmental effects is determined.

Mandatory Visualization

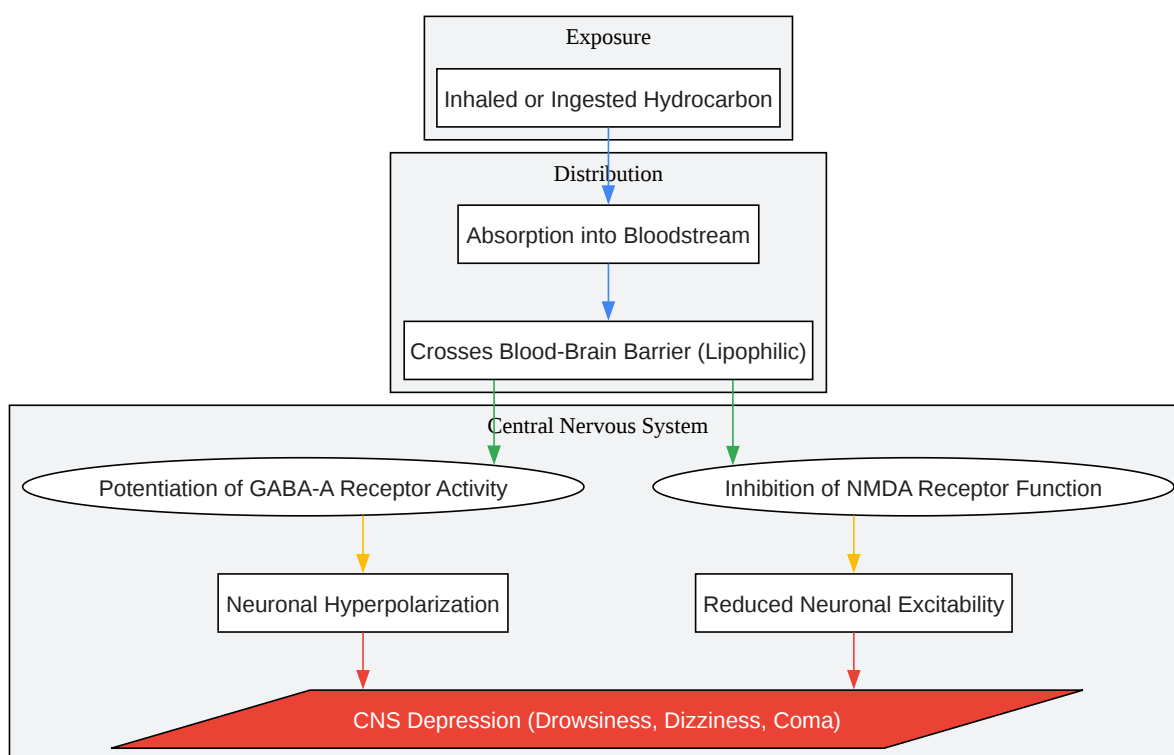
General Workflow for Acute Toxicity Testing



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Caption: General experimental workflow for acute toxicity studies.

Putative Signaling Pathway for Hydrocarbon-Induced CNS Depression



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References

- 1. emedicine.medscape.com [emedicine.medscape.com]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. dynamed.com [dynamed.com]
- 4. accessmedicine.mhmedical.com [accessmedicine.mhmedical.com]
- 5. nucro-technics.com [nucro-technics.com]
- 6. gyansanchay.csjmu.ac.in [gyansanchay.csjmu.ac.in]
- 7. OECD 402: Acute Dermal Toxicity - Analytice [analytice.com]
- 8. oecd.org [oecd.org]
- 9. insights.envigo.com [insights.envigo.com]
- 10. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 11. Evaluation of OECD screening tests 421 (reproduction/developmental toxicity screening test) and 422 (combined repeated dose toxicity study with the reproduction/developmental toxicity screening test) - PubMed [pubmed.ncbi.nlm.nih.gov]
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